

# An In-depth Technical Guide on Benzofurodil (CAS Number: 3447-95-8)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Benzofurodil

Cat. No.: B1663190

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Disclaimer: Information regarding **Benzofurodil** is limited in publicly available scientific literature. While its CAS number is registered as 3447-95-8 and it is described as a cardiotonic for the treatment of congestive heart failure, detailed technical data, including its specific mechanism of action, signaling pathways, and comprehensive experimental data, are not extensively documented.<sup>[1][2]</sup> This guide provides the available information on **Benzofurodil** and presents a generalized framework for a hypothetical cardiotonic agent of the benzofuran class, in line with the requested technical format. The experimental protocols, quantitative data, and signaling pathways described herein are illustrative and based on general knowledge of cardiotonic drugs.

## Introduction to Benzofurodil

**Benzofurodil** is a chemical compound identified by the CAS number 3447-95-8.<sup>[1]</sup> It has been classified as a cardiotonic agent used in the management of congestive heart failure.<sup>[2]</sup> Cardiotonic agents are substances that increase the force of contraction of the heart muscle, thereby improving cardiac output. They are a critical class of drugs for patients with heart failure, a condition where the heart is unable to pump blood efficiently to meet the body's needs.

## Physicochemical Properties (Hypothetical Data)

Due to the lack of specific data for **Benzofurodil**, the following table presents hypothetical physicochemical properties that would be relevant for a drug development professional.

Property	Value
CAS Number	3447-95-8
Molecular Formula	C <sub>19</sub> H <sub>18</sub> O <sub>7</sub>
Molecular Weight	358.34 g/mol
IUPAC Name	(2R)-2-[(2E)-2-(1,3-benzodioxol-5-yl)ethenyl]-2,3-dihydro-7-methoxy-5-benzofurancarboxylic acid
Solubility	Soluble in DMSO; sparingly soluble in ethanol; insoluble in water
LogP	2.8

## General Mechanism of Action of Cardiotonic Agents

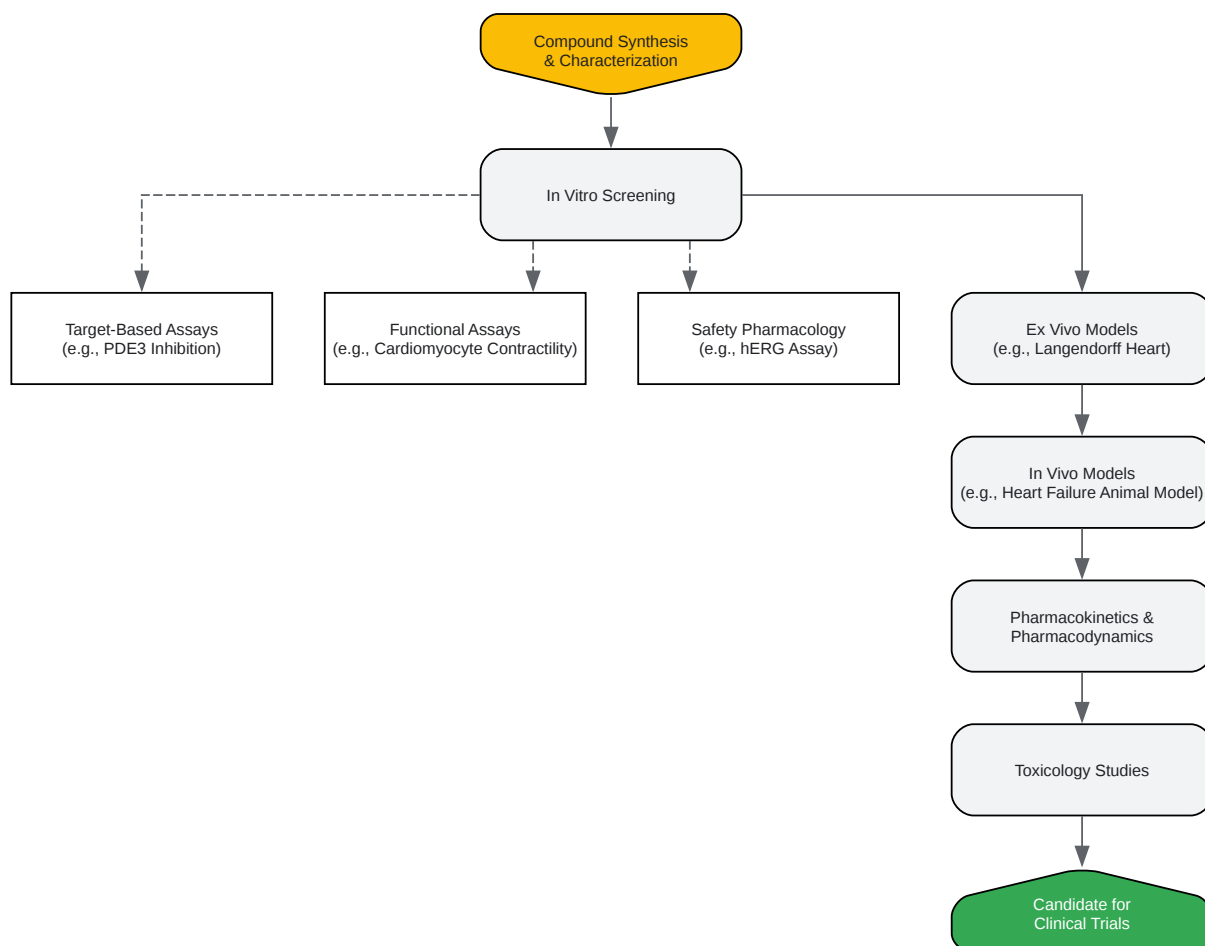
Cardiotonic drugs primarily enhance myocardial contractility (positive inotropy) through various mechanisms. Common signaling pathways targeted by these agents in the context of congestive heart failure include:

- **Inhibition of the Na<sup>+</sup>/K<sup>+</sup>-ATPase pump:** This leads to an increase in intracellular sodium, which in turn increases intracellular calcium via the Na<sup>+</sup>/Ca<sup>2+</sup> exchanger, enhancing muscle contraction. Digitalis glycosides are a classic example of this mechanism.
- **Phosphodiesterase (PDE) Inhibition:** Specifically, PDE3 inhibitors prevent the breakdown of cyclic adenosine monophosphate (cAMP). Increased cAMP levels lead to the activation of protein kinase A (PKA), which phosphorylates several proteins, resulting in increased intracellular calcium and enhanced contractility.
- **Calcium Sensitization:** Some agents increase the sensitivity of the contractile proteins (troponin C) to calcium, thereby enhancing the force of contraction without significantly increasing intracellular calcium levels.

## Hypothetical Signaling Pathway for a Benzofuran-Derived Cardiotonic Agent

The following diagram illustrates a potential signaling pathway through which a hypothetical benzofuran-derived cardiotonic agent might exert its effects, focusing on PDE3 inhibition.





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## References

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- 2. Benzofurodil - Immunomart [immunomart.com]
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Email: [info@benchchem.com](mailto:info@benchchem.com)